

Essential Guide to the Proper Disposal of CP-74006

Author: BenchChem Technical Support Team. **Date:** December 2025

Compound of Interest

Compound Name: CP-74006

Cat. No.: B1669562

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For Researchers, Scientists, and Drug Development Professionals: A Procedural Overview for Safe Handling and Disposal

This document provides comprehensive guidance on the proper disposal procedures for **CP-74006**, a selective D5D inhibitor used in laboratory research. Adherence to these protocols is crucial for maintaining a safe laboratory environment and ensuring compliance with waste management regulations.

CP-74006, identified by the CAS number 4943-86-6 and with the IUPAC name 2-amino-N-(4-chlorophenyl)benzamide, is a solid chemical compound. While a complete, specific Safety Data Sheet (SDS) for **CP-74006** is not readily available, safety information from suppliers indicates that it is a combustible solid that causes serious eye irritation. General principles for the disposal of chlorinated aromatic compounds and aminobenzamides should therefore be strictly followed.

Key Physical and Chemical Properties

A summary of the known quantitative data for **CP-74006** is presented in the table below for easy reference.

Property	Value
CAS Number	4943-86-6
Molecular Formula	C ₁₃ H ₁₁ ClN ₂ O
Molecular Weight	246.69 g/mol
Physical Form	Solid
Hazard Classification	Eye Irritant (H319)
Storage Class	11 - Combustible Solids

Data sourced from Sigma-Aldrich product information.

Experimental Protocols for Disposal

The proper disposal of **CP-74006**, and any waste contaminated with it, must be handled as hazardous chemical waste. The following step-by-step procedures provide a framework for its safe management and disposal.

Personal Protective Equipment (PPE)

Before handling **CP-74006**, ensure that appropriate personal protective equipment is worn. This includes:

- **Eye Protection:** Chemical safety goggles or a face shield are mandatory to prevent eye contact, as the compound is a known serious eye irritant.
- **Hand Protection:** Chemically resistant gloves (e.g., nitrile) should be worn.
- **Body Protection:** A lab coat or other protective clothing is necessary to prevent skin contact.

Waste Segregation and Collection

Proper segregation of chemical waste is critical to prevent incompatible materials from mixing.

- **Solid Waste:**

- Collect un-used or expired **CP-74006** powder in its original container or a clearly labeled, sealed, and chemically compatible container.
- Contaminated materials such as weighing paper, gloves, and wipes should be collected in a dedicated, sealed plastic bag or container labeled as "Hazardous Waste" and specifying the contaminant (**CP-74006**).^{[1][2]}
- Liquid Waste:
 - If **CP-74006** is dissolved in a solvent, the resulting solution must be collected as hazardous liquid waste.
 - Use a dedicated, leak-proof, and clearly labeled waste container. The label must identify all chemical constituents, including the solvent and **CP-74006**.
 - Never dispose of solutions containing **CP-74006** down the drain.^{[1][3]}

Decontamination of Glassware and Surfaces

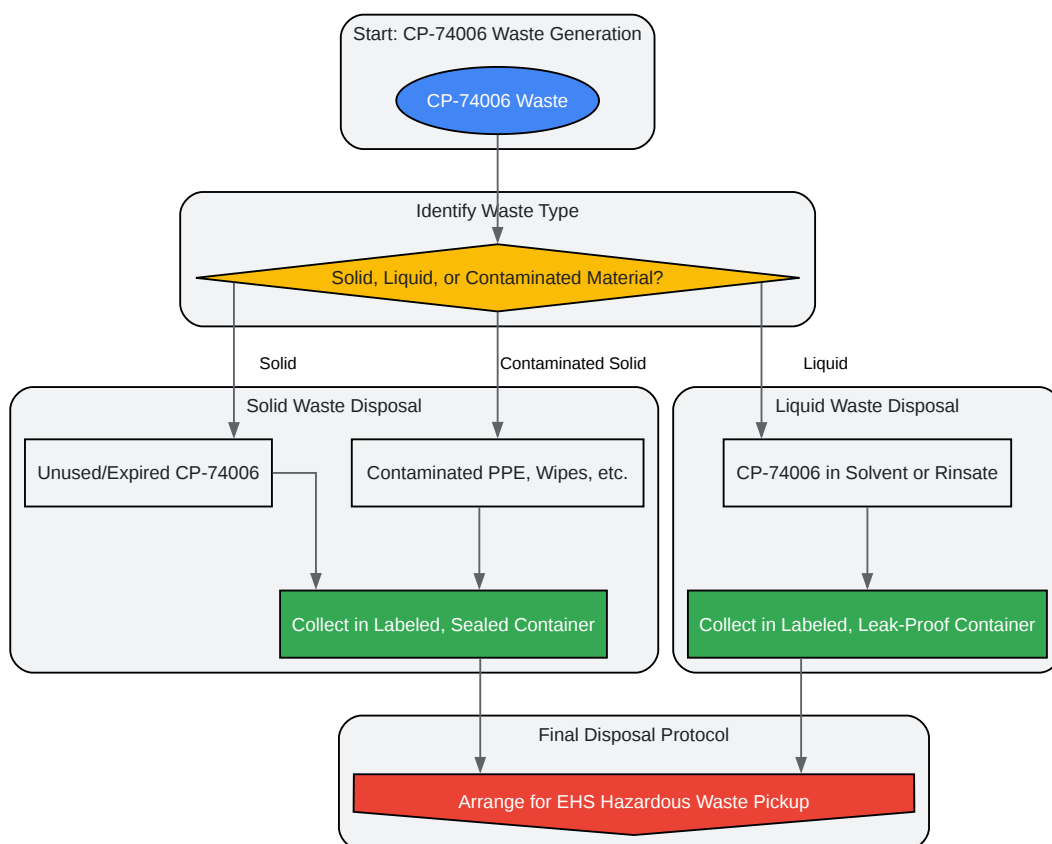
- Glassware:
 - Rinse contaminated glassware multiple times with a suitable solvent (e.g., acetone or ethanol) that will dissolve **CP-74006**.
 - The initial rinsate must be collected as hazardous liquid waste.^{[4][5]}
 - Subsequent rinses with soap and water can follow, with the rinsate being disposed of according to institutional guidelines.
- Surfaces:
 - In case of a spill, decontaminate the affected area using absorbent pads and a suitable solvent.
 - All materials used for cleanup must be collected as hazardous solid waste.

Disposal of Empty Containers

- Empty containers of **CP-74006** must be managed as hazardous waste unless properly decontaminated.^[4]^[5]
- To decontaminate, triple-rinse the container with an appropriate solvent. The rinsate must be collected as hazardous liquid waste.^[5]
- After triple-rinsing, the container can often be disposed of as non-hazardous waste, but labels should be defaced or removed.^[4] Always follow your institution's specific guidelines.

Disposal Workflow Diagram

The following diagram illustrates the decision-making process and workflow for the proper disposal of **CP-74006** and associated waste streams.



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Caption: Disposal workflow for **CP-74006** waste.

This guide is intended to provide essential information for the safe disposal of **CP-74006**. Always consult your institution's Environmental Health and Safety (EHS) department for specific regulations and procedures applicable to your location.^{[1][4][6]}

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Phone: (601) 213-4426

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